

# Molecular weight and formula of 2-Ethynaphthalene

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## Compound of Interest

Compound Name: 2-Ethynaphthalene

Cat. No.: B165323

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## 2-Ethynaphthalene: A Technical Overview

Audience: Researchers, scientists, and drug development professionals.

This guide provides a concise summary of the fundamental physicochemical properties of **2-Ethynaphthalene**, a polycyclic aromatic hydrocarbon. The information is presented in a structured format to facilitate its use in research and development contexts.

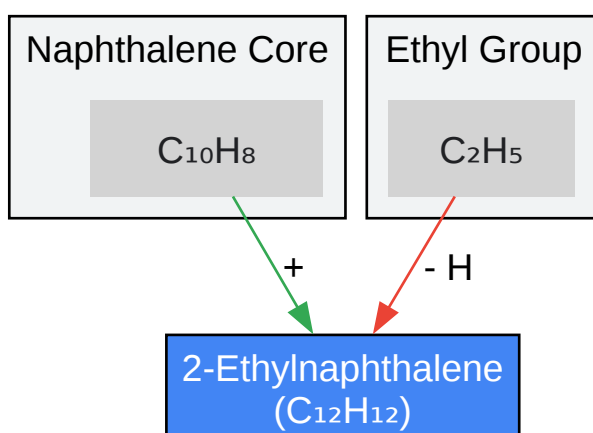
## Physicochemical Data

The core molecular and physical properties of **2-Ethynaphthalene** are summarized below. This data is essential for experimental design, analytical method development, and computational modeling.

Parameter	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>12</sub>	PubChem[1], NIST[2][3]
C <sub>10</sub> H <sub>7</sub> C <sub>2</sub> H <sub>5</sub>	Sigma-Aldrich, Santa Cruz Biotechnology[4]	
Molecular Weight	156.22 g/mol	PubChem[1], Sigma-Aldrich, Santa Cruz Biotechnology[4]
156.2237 g/mol	NIST[2][3]	
Physical Description	Colorless liquid	PubChem[1]
Boiling Point	251-252 °C	Sigma-Aldrich
Melting Point	-7.0 °C	
Density	0.992 g/mL at 25 °C	Sigma-Aldrich
Refractive Index	n <sub>20</sub> /D 1.599	Sigma-Aldrich

## Logical Relationship of Molecular Formula

The chemical structure of **2-Ethyl**naphthalene consists of a naphthalene core substituted with an ethyl group. This relationship can be visualized as follows:



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Figure 1: Formation of **2-Ethyl**naphthalene from a naphthalene core and an ethyl group.

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## References

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- 3. Naphthalene, 2-ethyl- [webbook.nist.gov]
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